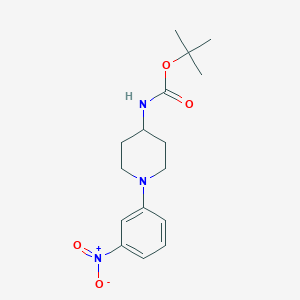

tert-butyl N-[1-(3-nitrophenyl)piperidin-4-yl]carbamate

• Molecular Formula: C16H23N3O4
• Molecular Weight: 321.37 g/mol
• IUPAC Name: tert-butyl N-[1-(3-nitrophenyl)piperidin-4-yl]carbamate
• InChI: InChI=1S/C16H23N3O4/c1-16(2,3)23-15(20)17-12-7-9-18(10-8-12)13-5-4-6-14(11-13)19(21)22/h4-6,11-12H,7-10H2,1-3H3,(H,17,20)
• InChI Key: KMLYSSLRVSHVQR-UHFFFAOYSA-N
• Canonical SMILES: CC(C)(C)OC(=O)NC1CCN(CC1)C2=CC(=CC=C2)[N+](=O)[O-]

Description

Tert-butyl N-[1-(3-nitrophenyl)piperidin-4-yl]carbamate is a useful research compound. Its molecular formula is C16H23N3O4 and its molecular weight is 321.37 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A 100 mL round bottom flask was charged with a magnetic stir bar, 1-bromo-3-nitrobenzene (1.000 g, 4.95 mmol), [Reactants], Pd2dba3 (0.227 g, 0.25 mmol), BINAP (0.308 g, 0.50 mmol), Cs2CO3 (4.03 g, 12.38 mmol), and toluene (19.80 ml). The vessel was capped with a septum, placed under an atmosphere of argon, and placed in an oil bath heated to 95 °C. The reaction was allowed to stir at this temperature for 16 h before being allowed to cool to rt. The reaction mixture was poured into a separatory funnel containing water (~100 mL) and extracted with ethyl acetate ( 2 x 100 mL). The combined organic extract was dried with MgSO4, filtered, and conc. _in vacuo_ to yield the crude product which was purified via silica gel chromatography (80 g) using ethyl acetate/hexanes (1:5) as eluent to provide pure tert-butyl 1-(3-nitrophenyl)piperidin-4-ylcarbamate (0.901 g, 56.6 %) as a light yellow solid.
